

High-Purity Disperse Red 5 for Research Applications

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: DISPERSE RED 5

CAS No.: 3769-57-1

Cat. No.: B1582831

[Get Quote](#)

[Technical Guide & Whitepaper](#)^{[1][2]}

Executive Summary: The Purity Imperative

In the realm of materials science—specifically non-linear optics (NLO) and functional polymer synthesis—commercial textile dyes are insufficient. **Disperse Red 5** (DR5), often confused with its analogues, is a potent pseudo-stilbene azo chromophore. While its commercial grade ("Disperse Rubine 3B") is engineered for colloidal stability in dye baths using up to 60% ligninsulfonate dispersants, research applications require >99% molecular purity to prevent optical scattering, quenching, and stoichiometric errors in polymerization.

This guide provides a definitive protocol for the purification, characterization, and functionalization of DR5 (CAS 3769-57-1), distinguishing it from the non-chlorinated Disperse Red 17 to ensure reproducible experimental baselines.^[1]

Chemical Identity & Structural Integrity

Before purification, positive identification is critical. DR5 is frequently mislabeled in general databases.

Feature	Disperse Red 5 (Target)	Disperse Red 17 (Common Confusion)
CAS Number	3769-57-1	3179-89-3
Structure	2-Chloro-4-nitroaniline N,N-bis(2-hydroxyethyl)-m-toluidine	4-Nitroaniline N,N-bis(2-hydroxyethyl)-m-toluidine
Formula	C H Cl O	C H N O
Key Substituent	Chlorine (Cl) at ortho position to azo group	Hydrogen (H)
Effect	Enhanced acceptor strength; bathochromic shift	Standard acceptor strength

Mechanism of Action: DR5 functions as a Donor-

-Acceptor (D-

-A) system.[1][2]

- Donor: The dialkylamine group (with hydroxyethyl tails).
- -Bridge: The azo (-N=N-) linkage.[1]
- Acceptor: The nitro group (-NO

) reinforced by the inductive effect of the chlorine atom.[1]

Purification Protocol: From Textile to Grade-A Reagent

Commercial DR5 is a "press cake" containing salts, dispersants, and isomers.[1] The following protocol isolates the chromophore.

Phase 1: Removal of Dispersants (Ligninsulfonates)

Dispersants are water-soluble but insoluble in non-polar organics.[1] The chromophore is the inverse.

Protocol:

- **Dissolution:** Suspend 20g of commercial DR5 in 500mL of warm acetone (40°C). Stir vigorously for 30 minutes.
- **Filtration:** Filter the suspension through a sintered glass funnel (Porosity 3).
 - **Retentate (Solid):** Discard (contains inorganic salts and ligninsulfonates).
 - **Filtrate (Liquid):** Collect (contains DR5 and organic impurities).
- **Concentration:** Rotary evaporate the acetone filtrate to dryness.

Phase 2: Soxhlet Extraction (Deep Cleaning)

To remove trace isomers and degradation products.[1]

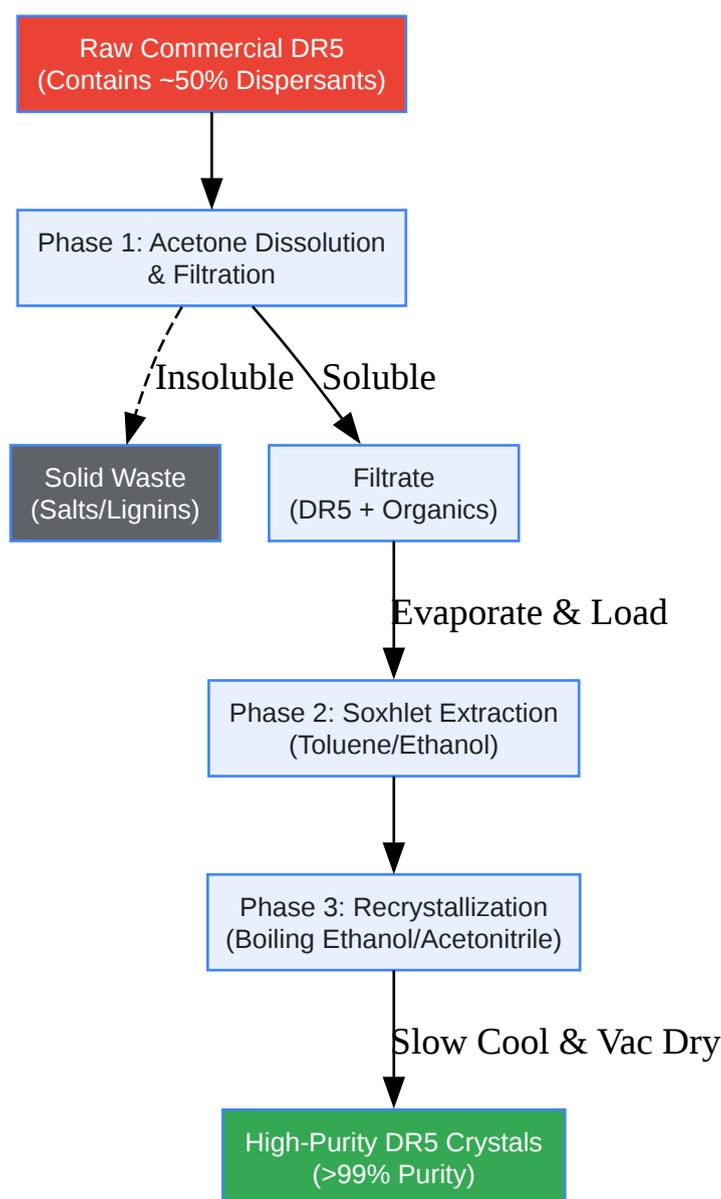
- **Place the dried solid from Phase 1 into a cellulose thimble.**
- **Solvent:** Use Toluene or Ethanol/Acetone (1:1).[1] Toluene is preferred for removing non-polar organic byproducts.
- **Cycle:** Run Soxhlet extraction for 12–18 hours until the solvent siphoning back is colorless.
- **Recovery:** Evaporate the solvent to yield the crude crystalline solid.

Phase 3: Recrystallization (The Polishing Step)[1]

- **Solvent System:** Boiling Ethanol (95%) or Acetonitrile.
- **Dissolve the solid in the minimum amount of boiling solvent.**[3][4]

- Hot Filtration: If any particles remain, filter while hot.[3]
- Crystallization: Allow to cool slowly to room temperature, then refrigerate at 4°C overnight. Rapid cooling traps impurities; slow cooling yields dark red/violet needles.
- Wash: Filter crystals and wash with cold hexanes to remove surface mother liquor.
- Dry: Vacuum dry at 60°C for 24 hours.

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 1: Step-by-step purification logic for isolating research-grade **Disperse Red 5** from commercial dye mixtures.[2]

Characterization & Validation

Trust but verify. A single peak in HPLC is the gold standard.

Method	Expected Result (High Purity)	Note
HPLC	Single peak (>99.5% area)	Mobile Phase: Acetonitrile/Water (70:30).[1][2]
¹ H-NMR	Distinct aromatic doublets; clear ethyl/methyl signals.[1][2]	Absence of broad ligninsulfonate peaks at 0.5-2.0 ppm.[1][2]
UV-Vis	~500-510 nm (Ethanol)	Sharp peak.[1][2] Broadening indicates aggregation or impurities.
Melting Point	Sharp range (Literature check: ~160°C)	Broad range (>2°C) indicates impurity.[2]

Advanced Application: Methacrylate Functionalization

For polymer researchers, DR5 is rarely used as a guest molecule due to sublimation issues. It is covalently attached to polymer backbones via its hydroxyl groups.

Synthesis of DR5-Methacrylate Monomer

This reaction converts the hydroxyl groups into polymerizable methacrylate esters.[1]

Reagents:

- Purified DR5 (1 eq)
- Methacryloyl Chloride (2.2 eq for dimethacrylate, 1.1 eq for mono)

- Triethylamine (TEA) (Base scavenger)
- Dry THF (Solvent)[1]

Protocol:

- Setup: Flame-dried 3-neck flask under Nitrogen atmosphere.
- Dissolution: Dissolve DR5 and TEA in dry THF. Cool to 0°C.
- Addition: Dropwise addition of Methacryloyl Chloride. The reaction is exothermic.
- Reaction: Stir at 0°C for 2 hours, then allow to warm to Room Temp (RT) overnight.
- Workup: Precipitate into water, filter, and recrystallize from ethanol.

Outcome: A cross-linkable NLO monomer (DR5-DMA) suitable for creating stable poled polymer films with high glass transition temperatures (

).[1]

Scientific Integrity & References

Causality of Choices[6][7]

- Why Acetone first? Ligninsulfonates are insoluble in acetone. This provides a coarse bulk separation before the sensitive recrystallization step.
- Why DR5 over DR1? The chlorine substituent in DR5 increases the dipole moment and microscopic hyperpolarizability () compared to DR1, making it superior for second-order non-linear optical applications.

References

- Chemical Identity & Properties
 - Source: World Dye Variety.[5] "**Disperse Red 5** Properties and Applications." Accessed 2024.

- Purification Methodologies (Azo Dyes)
 - Source: BenchChem.
- Sol-Gel & NLO Applications
 - Source: Raditoiu, V., et al. "Disperse Azo Dyes-silica Hybrids." [1] Revista de Chimie.
- Solvent Effects on Spectra
 - Source: ResearchGate. [4] "Solvent effects on non-linear optical properties of disperse red dyes."

Disclaimer: Always consult the specific MSDS for **Disperse Red 5** (CAS 3769-57-1) before handling. Azo dyes can reduce to aromatic amines; handle with appropriate PPE in a fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Disperse dyes [m.chemicalbook.com]
- 2. Vaiman Chemicals [vaimanchemical.com]
- 3. Home Page [chem.ualberta.ca]
- 4. researchgate.net [researchgate.net]
- 5. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [High-Purity Disperse Red 5 for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582831#high-purity-disperse-red-5-for-research-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com